

# overcoming glyphosate co-elution in N-Nitrosoglyphosate analysis

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## Compound of Interest

Compound Name: *N-Nitrosoglyphosate sodium*

Cat. No.: *B3329239*

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## Technical Support Center: N-Nitrosoglyphosate (NNG) Analysis

Welcome to the technical support center for N-Nitrosoglyphosate (NNG) analysis. This resource provides troubleshooting guidance and answers to frequently asked questions to help researchers, scientists, and drug development professionals overcome common challenges, with a focus on resolving co-elution with glyphosate.

## Troubleshooting Guide: Overcoming Glyphosate Co-elution

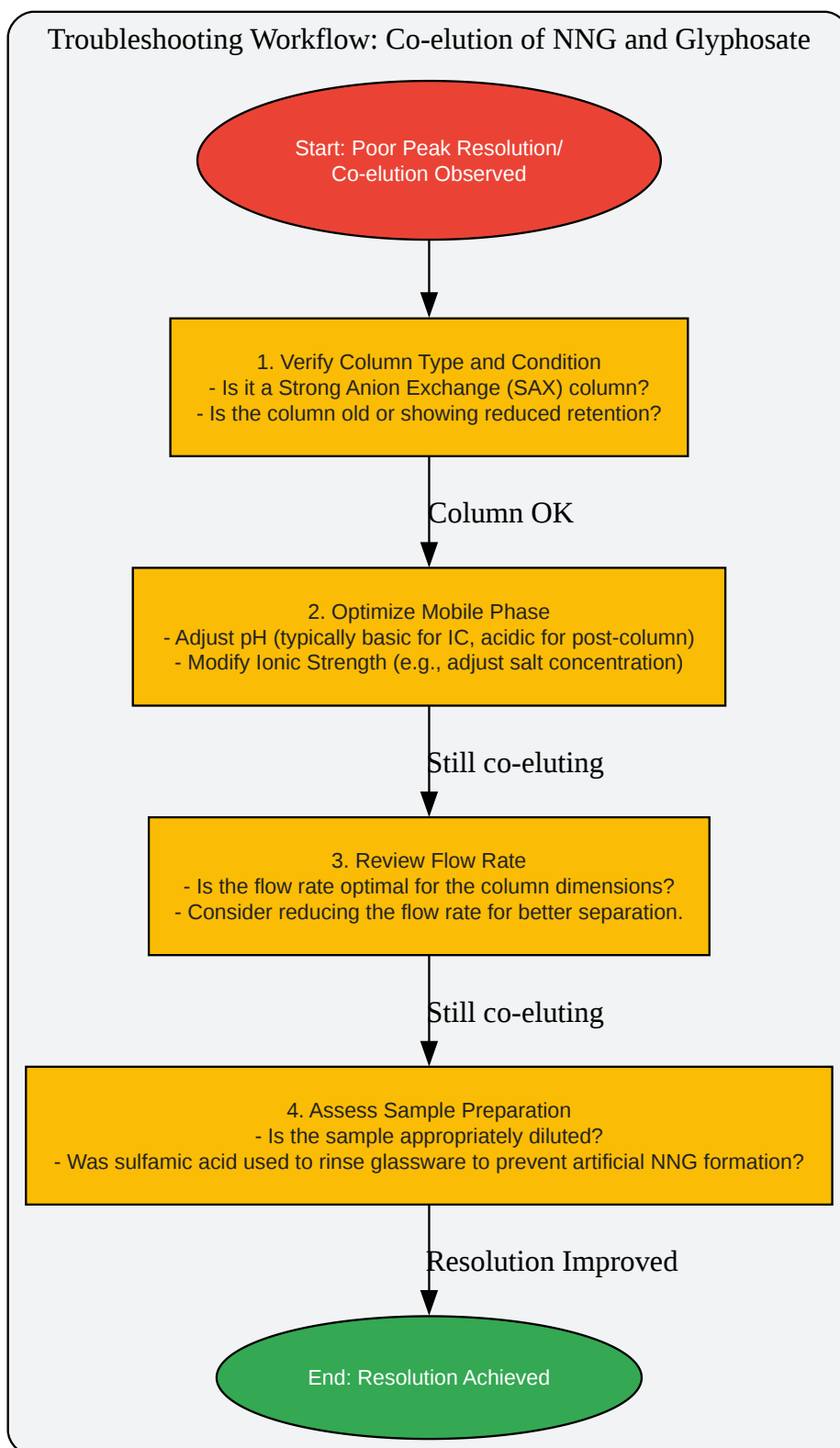
This guide provides a systematic approach to diagnosing and resolving issues with glyphosate co-elution during NNG analysis.

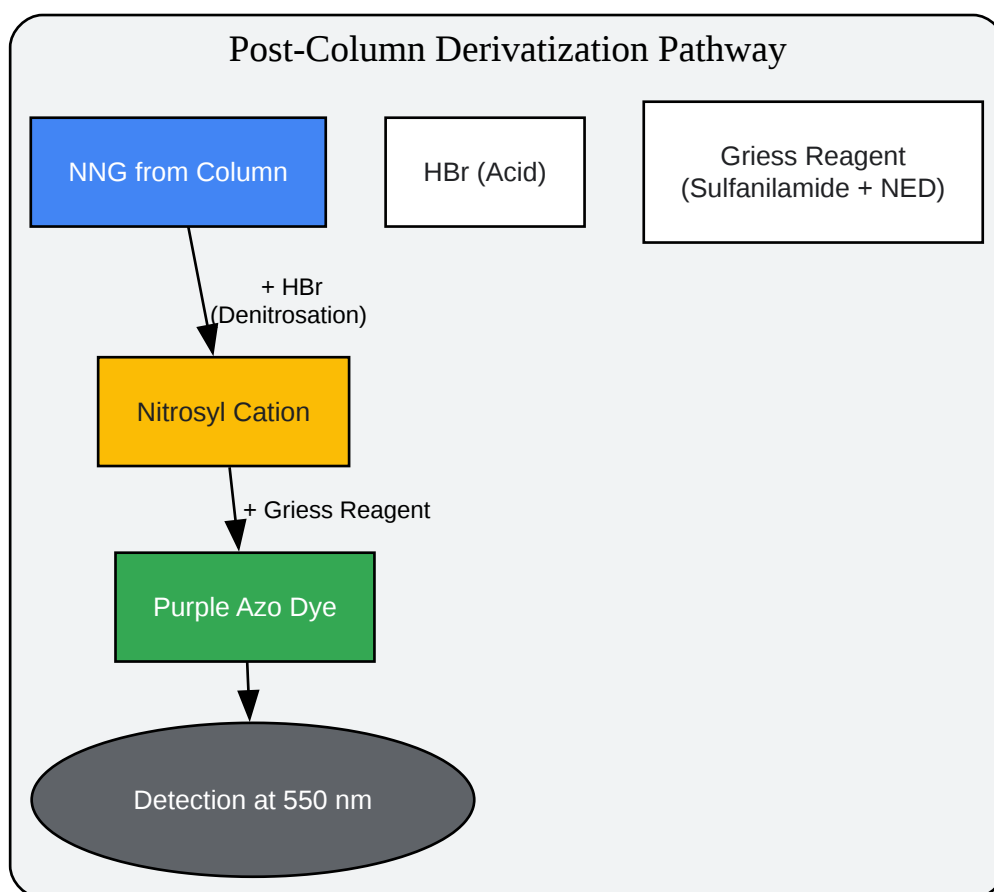
**Question: I am observing poor peak resolution or complete co-elution of N-Nitrosoglyphosate (NNG) and glyphosate. What are the potential causes and how can I fix it?**

Answer:

Co-elution of NNG and glyphosate is a common challenge due to their structural similarities and the high concentration of glyphosate in many samples.<sup>[1]</sup> The primary goal is to enhance the chromatographic selectivity between the two compounds. Here is a step-by-step troubleshooting workflow:

## Troubleshooting Workflow: Co-elution of NNG and Glyphosate





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## References

- 1. [pdfs.semanticscholar.org](https://pdfs.semanticscholar.org) [pdfs.semanticscholar.org]
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